

Physical properties of 5-Methyl-4-hexenal (boiling point, density)

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Compound of Interest

Compound Name: 5-Methyl-4-hexenal

Cat. No.: B1624985

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Technical Guide: Physical Properties of 5-Methyl-4-hexenal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **5-Methyl-4-hexenal** (CAS No. 764-32-9), a valuable compound in organic synthesis and fragrance chemistry. The information presented herein is intended to support research and development activities by providing reliable physical data and generalized experimental methodologies.

Core Physical Properties

5-Methyl-4-hexenal is an unsaturated aldehyde with the molecular formula C₇H₁₂O. At room temperature, it exists as a colorless to pale yellow liquid.^[1] Key physical properties are summarized in the table below.

Physical Property	Value	Units
Boiling Point	150	°C
Density	0.832	g/cm ³

Experimental Protocols

While specific experimental documentation for the determination of these exact values for **5-Methyl-4-hexenal** is not readily available in published literature, the following outlines standard laboratory procedures for measuring the boiling point and density of liquid organic compounds.

Boiling Point Determination (Capillary Method)

A common and efficient method for determining the boiling point of a small liquid sample is the capillary tube method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of **5-Methyl-4-hexenal**

Procedure:

- A small amount of **5-Methyl-4-hexenal** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is immersed in a heating bath (Thiele tube).
- The bath is heated gradually. As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.

- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a specific, known volume.

Apparatus:

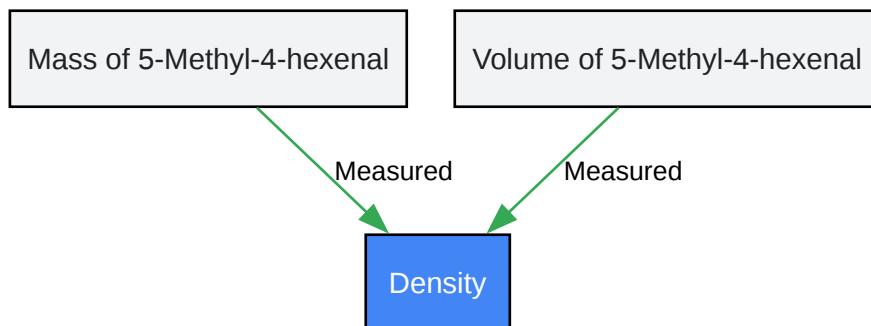
- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Water bath
- Sample of **5-Methyl-4-hexenal**

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance.
- The pycnometer is then filled with distilled water of a known temperature and weighed again to determine the mass of the water. This allows for the precise calculation of the pycnometer's volume, given the known density of water at that temperature.
- The pycnometer is emptied, dried, and then filled with **5-Methyl-4-hexenal**.
- The mass of the pycnometer filled with the sample is recorded.
- The density of **5-Methyl-4-hexenal** is calculated by dividing the mass of the sample by the volume of the pycnometer.

Logical Relationship of Physical Properties

The following diagram illustrates the relationship between the fundamental physical quantities used to determine the density of **5-Methyl-4-hexenal**.



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Relationship between Mass, Volume, and Density.

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References

- 1. cymitquimica.com [cymitquimica.com]
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